

Application Notes and Protocols for the Preparation of Arecoline Stock Solutions

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Compound of Interest

Compound Name: Arecolidine

Cat. No.: B12656606

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Arecoline, an alkaloid derived from the areca nut, is a subject of significant interest in pharmacological research due to its activity as a non-selective muscarinic and nicotinic acetylcholine receptor agonist.^[1] Accurate and reproducible preparation of arecoline stock solutions is fundamental for obtaining reliable and consistent experimental results. This document provides detailed protocols for the preparation of arecoline stock solutions, focusing on its more stable and commonly used salt form, arecoline hydrobromide.

Data Presentation: Physicochemical Properties and Solubility

For experimental purposes, arecoline is often used in its salt form, such as arecoline hydrobromide or hydrochloride, which exhibit greater stability and solubility in aqueous solutions.^[2] The following table summarizes key quantitative data for arecoline and arecoline hydrobromide.

Property	Arecoline	Arecoline Hydrobromide	Reference(s)
Molecular Formula	C ₈ H ₁₃ NO ₂	C ₈ H ₁₃ NO ₂ • HBr	[3][4]
Molecular Weight (g/mol)	155.19	236.11	[3][5]
Appearance	Oily Liquid	White Crystalline Powder	[5][6]
Solubility in Water	Miscible	1000 g/L (20°C)	[7][8]
Solubility in PBS (pH 7.2)	Not specified	~10 mg/mL	[9]
Solubility in Ethanol	Soluble	Soluble	[6][10]
Solubility in DMSO	Not specified	~3 mg/mL	[9]
Solubility in DMF	Not specified	~1 mg/mL	[9]
pKa	~6.8	Not applicable	[10]
Storage (Solid)	Room temperature, in the dark	-20°C for long-term (≥4 years)	[9][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Arecoline Hydrobromide Stock Solution

This protocol describes the preparation of a 10 mM stock solution of arecoline hydrobromide in a standard biological buffer, such as Phosphate-Buffered Saline (PBS), which is suitable for most cell-based assays.

Materials:

- Arecoline hydrobromide (MW: 236.11 g/mol)
- Phosphate-Buffered Saline (PBS), pH 7.4, sterile

- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μ m)
- Sterile storage tubes

Procedure:

- Calculate the required mass of arecoline hydrobromide:
 - To prepare 10 mL of a 10 mM solution, use the following formula:
 - Mass (g) = Molarity (mol/L) \times Volume (L) \times Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L \times 0.010 L \times 236.11 g/mol = 0.023611 g
 - Mass (mg) = 23.61 mg
- Weigh the arecoline hydrobromide:
 - On a calibrated analytical balance, carefully weigh out 23.61 mg of arecoline hydrobromide and place it into a sterile conical tube.
- Dissolve the compound:
 - Add approximately 9 mL of sterile PBS (pH 7.4) to the conical tube.
 - Vortex the tube until the arecoline hydrobromide is completely dissolved. Gentle warming to 37°C can aid dissolution if needed.[12]
- Adjust to the final volume:
 - Once fully dissolved, add sterile PBS to bring the final volume to 10 mL.
- Sterile Filtration:

- For sterile applications, draw the solution into a sterile syringe.
- Attach a 0.22 µm sterile syringe filter to the syringe.
- Filter the solution into a sterile storage tube.
- Storage and Stability:
 - Aqueous solutions of arecoline are not stable and it is strongly recommended to prepare them fresh for daily use.[13][14][15]
 - If short-term storage is unavoidable, the solution can be stored at 2-8°C, protected from light, for no longer than 24 hours.[14]
 - For storage longer than one day, prepare aliquots and store them at -20°C, though stability under these conditions should be validated by the end-user.[14][15]

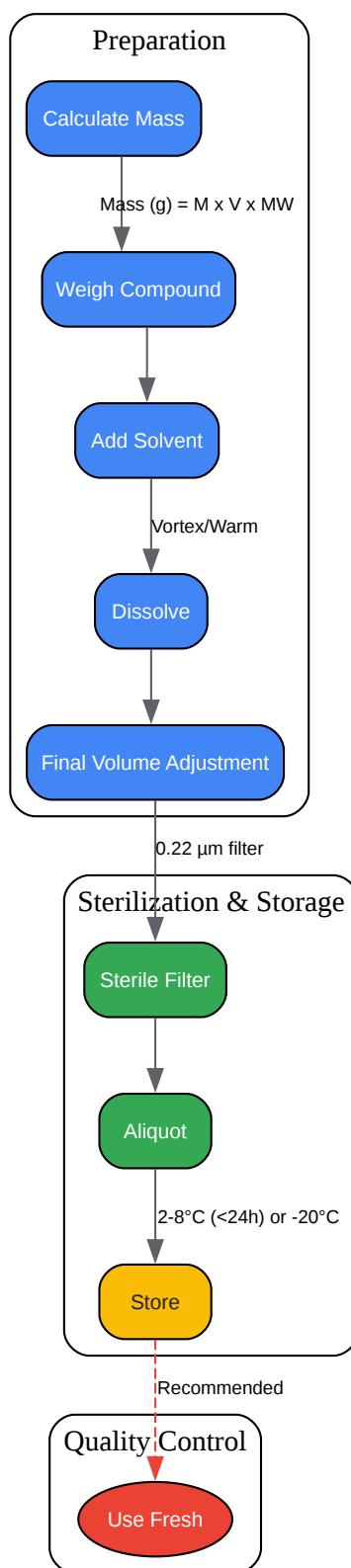
Safety Precautions:

Arecoline and its salts are toxic and should be handled with care.[16] Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[11][17] Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation. [16] In case of contact with skin or eyes, rinse immediately with plenty of water.[17]

Mandatory Visualizations

Experimental Workflow for Arecoline Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for the preparation of an arecoline hydrobromide stock solution.

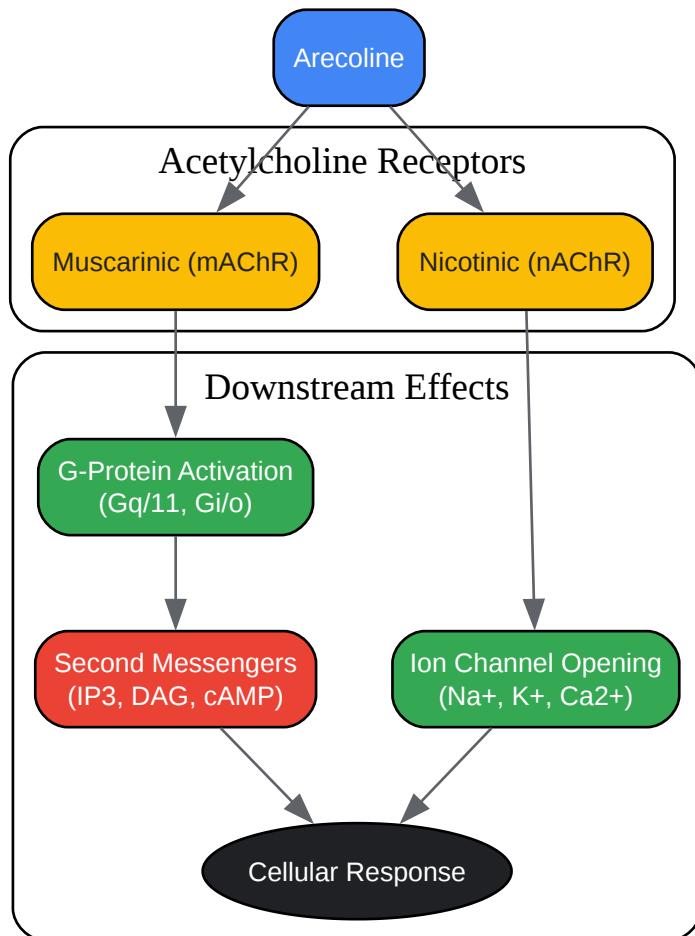


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Caption: Workflow for preparing arecoline stock solution.

Signaling Pathway of Arecoline

Arecoline acts as an agonist at both muscarinic and nicotinic acetylcholine receptors, initiating downstream signaling cascades.



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Caption: Arecoline's agonistic action on receptors.

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